

K-Ras(G12C) inhibitor 9 solubility and preparation in DMSO

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Compound of Interest

Compound Name: K-Ras(G12C) inhibitor 9

Cat. No.: B608373

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Technical Support Center: K-Ras(G12C) Inhibitor 9

This guide provides researchers, scientists, and drug development professionals with technical information, protocols, and troubleshooting advice for handling **K-Ras(G12C) inhibitor 9**, with a specific focus on its solubility and preparation in DMSO.

Solubility Data

The solubility of **K-Ras(G12C) inhibitor 9** can vary slightly between batches and suppliers. The following table summarizes reported solubility data in common laboratory solvents.

Supplier/Source	Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
TargetMol	DMSO	55 mg/mL	107.05 mM	Sonication is recommended[1].
Selleck Chemicals	DMSO	53 mg/mL	103.15 mM	Use fresh DMSO as moisture can reduce solubility[2].
Cayman Chemical	DMSO	12 mg/mL	-	-
Cayman Chemical	DMF	14 mg/mL	-	-
Cayman Chemical	DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	-	-
Selleck Chemicals	Water	Insoluble	-	-
Selleck Chemicals	Ethanol	Insoluble	-	-

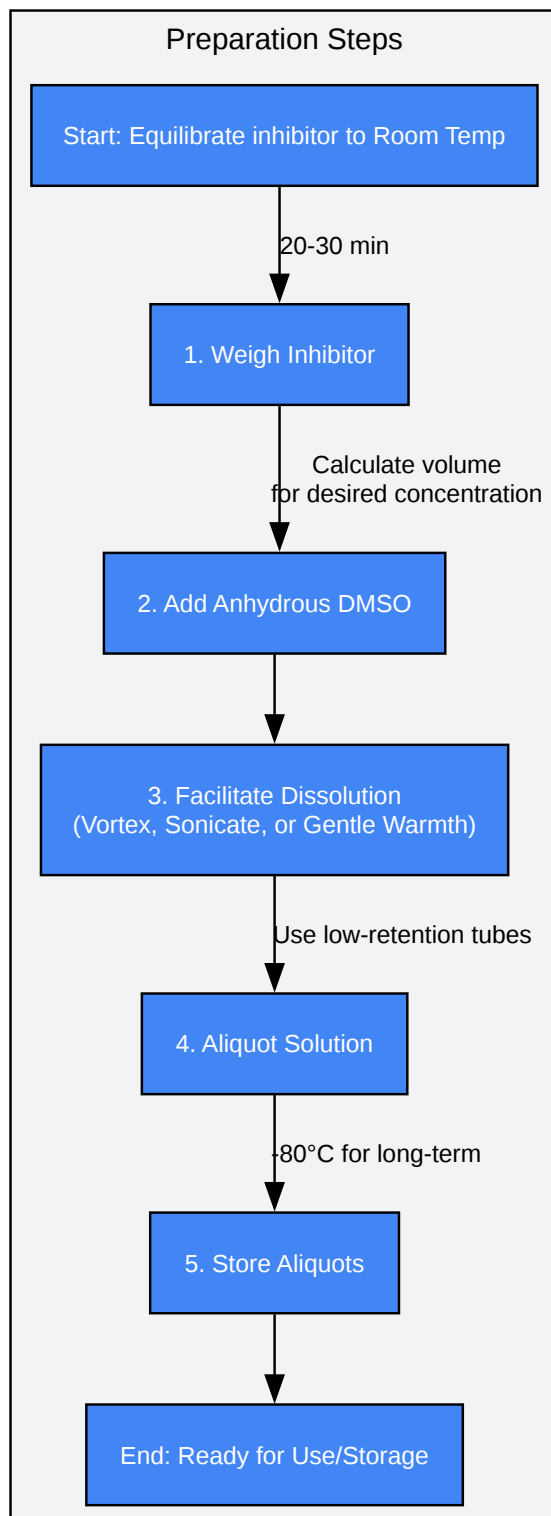
Molecular Weight of **K-Ras(G12C) inhibitor 9** is approximately 513.78 g/mol [2].

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution

This protocol details the steps for preparing a concentrated stock solution of **K-Ras(G12C) inhibitor 9** in DMSO.

Workflow for Preparing DMSO Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for preparing a DMSO stock solution of **K-Ras(G12C) inhibitor 9**.

- **Equilibration:** Allow the vial of powdered **K-Ras(G12C) inhibitor 9** to warm to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of the inhibitor powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous (moisture-free) DMSO to achieve the target concentration (e.g., 50 mg/mL). Using DMSO that has absorbed moisture can significantly decrease solubility[2].
- **Dissolution:** Vortex the solution vigorously. If the compound does not fully dissolve, sonication is recommended to aid dissolution[1]. Gentle warming (e.g., to 37°C) can also be applied, but monitor carefully to avoid degradation[3].
- **Aliquoting:** Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in low-retention tubes. This prevents contamination and avoids repeated freeze-thaw cycles that can degrade the compound[2].
- **Storage:** For long-term storage (up to 1 year), store the DMSO aliquots at -80°C[1][2]. For shorter-term storage (up to 1 month), -20°C is acceptable[2][4].

Protocol 2: Dilution into Aqueous Media for In Vitro Assays

This protocol describes how to dilute the DMSO stock solution into cell culture media or aqueous buffers for experiments.

- **Calculate Dilution:** Determine the volume of DMSO stock needed for your final working concentration. Aim to keep the final DMSO concentration in your assay below 0.5% to avoid solvent-induced cytotoxicity.
- **Pre-warm Media:** Warm the cell culture media or buffer to 37°C.
- **Serial Dilution (Recommended):** For high dilutions, perform a serial dilution. For example, first dilute the stock 1:10 in media, and then use that intermediate dilution to make the final working solution.

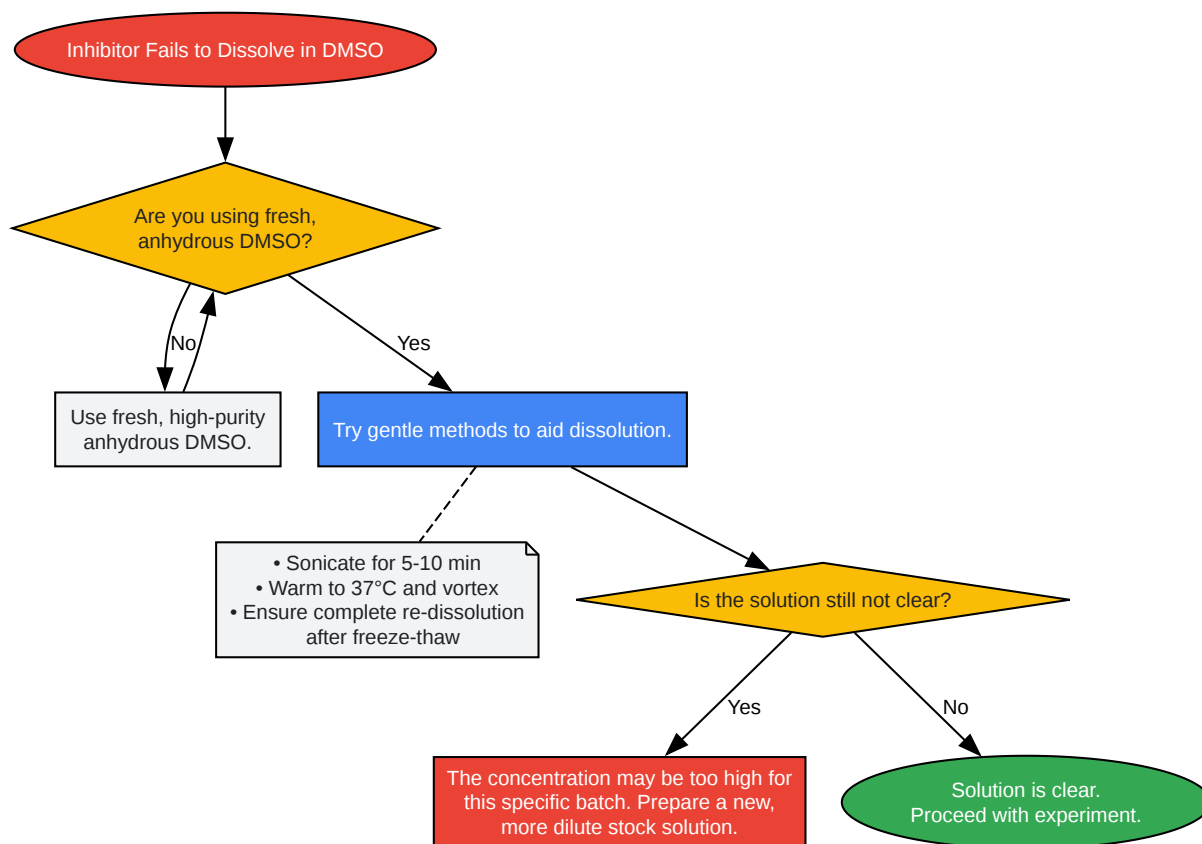
- **Final Dilution:** Add the required volume of the DMSO stock solution (or intermediate dilution) directly to the pre-warmed media. Pipette up and down or vortex gently immediately to ensure rapid and homogenous mixing. Do not add the media to the concentrated DMSO stock, as this can cause the inhibitor to precipitate.
- **Use Immediately:** Use the freshly prepared working solution immediately for optimal results[2].

Troubleshooting & FAQs

Q: My **K-Ras(G12C) inhibitor 9** is not dissolving in DMSO, even at a concentration listed on the datasheet. What should I do?

A: First, ensure you are using fresh, anhydrous DMSO, as absorbed moisture can drastically reduce solubility[2]. If the problem persists, you can try the following:

- **Sonication:** Place the tube in an ultrasonic bath for short intervals[1][3].
- **Gentle Warming:** Heat the solution to 37°C and vortex to aid dissolution[3].
- **Check for Precipitation:** If the solution was previously frozen, some of the compound may have precipitated. Re-dissolve it using the methods above before use.



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Caption: Troubleshooting flowchart for **K-Ras(G12C) inhibitor 9** solubility issues in DMSO.

Q: The inhibitor precipitates when I add it to my cell culture medium. How can I prevent this?

A: This is a common issue when diluting a DMSO-soluble compound into an aqueous environment. To prevent precipitation:

- Keep the final DMSO concentration as low as possible (ideally <0.5%).
- Add the small volume of concentrated DMSO stock to the larger volume of aqueous media while mixing, not the other way around.

- Ensure the media is at 37°C, as solubility often decreases at lower temperatures.
- Use the diluted solution immediately after preparation.

Q: How should I store the powdered **K-Ras(G12C) inhibitor 9**?

A: The solid powder should be stored at -20°C and is stable for at least 3 years under these conditions[1][2][4].

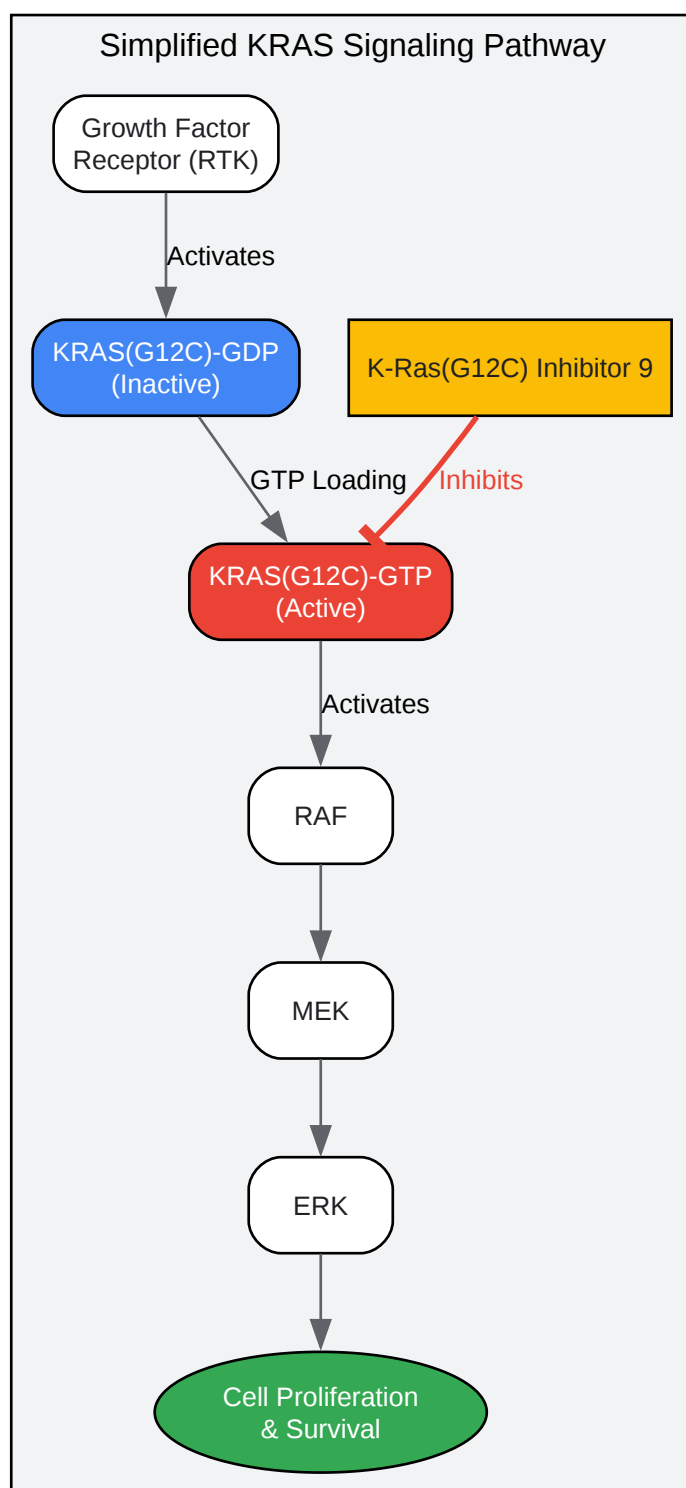
Q: What is the stability of the inhibitor in a DMSO stock solution?

A: When stored at -80°C, the stock solution is stable for at least one year[1][2]. Avoid repeated freeze-thaw cycles by making single-use aliquots[2]. If stored at -20°C, the stability is reduced to about one month[2][4].

Signaling Pathway and Mechanism of Action

K-Ras is a small GTPase that acts as a molecular switch in cellular signaling. In its active, GTP-bound state, it promotes downstream signaling through pathways like the RAF-MEK-ERK (MAPK) pathway, driving cell proliferation. The G12C mutation locks K-Ras in a constitutively active state, promoting carcinogenesis[5][6].

K-Ras(G12C) inhibitor 9 is an allosteric inhibitor that irreversibly binds to the mutant cysteine residue at position 12[4][5]. This covalent modification locks the K-Ras(G12C) protein in its inactive, GDP-bound state, thereby blocking its interaction with downstream effectors like RAF and inhibiting oncogenic signaling[5].



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Caption: Mechanism of **K-Ras(G12C) inhibitor 9** in the MAPK signaling pathway.

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